

In-depth Technical Guide: Cellular Uptake and Distribution of J-1149

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: J-1149
Cat. No.: B12362954

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A comprehensive review of the available scientific literature reveals no specific public information for a compound designated "**J-1149**" in the context of cellular uptake, intracellular distribution, or its mechanism of action.

Extensive searches of scholarly databases and scientific publications did not yield any specific research papers, quantitative data, or detailed experimental protocols directly associated with a molecule or drug explicitly named **J-1149**. The search results for "**J-1149**" were ambiguous and pointed to a range of unrelated scientific topics, including:

- Astronomy: The designation "MACS J1149.5+2223" refers to a well-studied galaxy cluster.[1]
[2]
- Biomedical Research Publication Identifiers: The term "L1149" appeared within a citation for a paper in the American Journal of Physiology-Lung Cellular and Molecular Physiology.[3] Additionally, "UMRS 1149" is associated with a research unit from the French National Institute of Health and Medical Research (Inserm).[4]
- Compound Nomenclature: A distinct compound, "GSK221149A," was identified as a potent and selective oxytocin antagonist.[5] While this name bears some resemblance, it is a separate entity from "**J-1149**."

It is possible that "**J-1149**" is an internal designation for a compound within a private research and development setting, and thus, information regarding its biological activity is not yet publicly available. Alternatively, it could be a misnomer or a less common identifier for a known compound.

Without specific research data on **J-1149**, this guide cannot provide the requested quantitative data tables, detailed experimental protocols, or signaling pathway diagrams. To facilitate a more targeted and effective search, it would be beneficial to have additional information such as:

- The chemical structure or class of **J-1149**.
- The therapeutic area or biological target of interest.
- Any alternative names or identifiers for the compound.
- The originating research institution or company.

This information would enable a more precise literature search and potentially uncover the relevant studies needed to construct the requested in-depth technical guide. General principles of cellular uptake and distribution for various classes of molecules can be discussed, but a specific analysis for "**J-1149**" is not feasible based on the current publicly available information.

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- To cite this document: BenchChem. [In-depth Technical Guide: Cellular Uptake and Distribution of J-1149]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12362954/docs#in-depth-technical-guide-cellular-uptake-and-distribution-of-j-1149>]

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